

# physical and chemical properties of n-decyl alcohol

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## Compound of Interest

Compound Name: *1-Decanol*

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## n-Decyl Alcohol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

## Introduction

n-Decyl alcohol, also known as **1-decanol** or capric alcohol, is a straight-chain fatty alcohol with the chemical formula  $\text{CH}_3(\text{CH}_2)9\text{OH}$ .<sup>[1][2][3][4]</sup> It is a colorless, viscous liquid with a characteristic sweet, fat-like odor.<sup>[1][5][6]</sup> This document provides an in-depth overview of the physical and chemical properties of n-decyl alcohol, detailed experimental protocols for their determination, and a summary of its key chemical reactions. This guide is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development, where n-decyl alcohol finds applications as a solvent, a penetration enhancer for transdermal drug delivery, and a raw material for the synthesis of various organic molecules.<sup>[1][3][4]</sup>

## Physical Properties of n-Decyl Alcohol

The physical characteristics of n-decyl alcohol are critical for its application in various scientific and industrial processes. A summary of these properties is presented in the tables below.

## General and Physical Properties

Property	Value	Reference
Molecular Formula	C10H22O	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Weight	158.28 g/mol	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless viscous liquid	<a href="#">[1]</a> <a href="#">[5]</a>
Odor	Sweet, fat-like, aromatic	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Melting Point	5-7 °C (41-45 °F)	<a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Boiling Point	230-232.9 °C (446-451.2 °F)	<a href="#">[1]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Density	0.829 - 0.830 g/cm <sup>3</sup> at 20-25 °C	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[14]</a>
Refractive Index	1.437 at 20 °C	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[11]</a>
Viscosity	13.42 cP at 20 °C; 16.18 cSt at 40 °C	<a href="#">[14]</a>
Surface Tension	8.97 mN/m at 20 °C	<a href="#">[1]</a> <a href="#">[4]</a>

## Solubility Data

Solvent	Solubility	Reference
Water	Insoluble (0.37 g/100 mL at 20 °C)	<a href="#">[1]</a> <a href="#">[7]</a>
Ethanol	Soluble	<a href="#">[8]</a> <a href="#">[15]</a>
Ether	Very soluble	<a href="#">[1]</a> <a href="#">[15]</a>
Benzene	Soluble	<a href="#">[1]</a> <a href="#">[15]</a>
Acetic Acid	Soluble	<a href="#">[1]</a> <a href="#">[15]</a>
Petroleum Ether	Soluble	<a href="#">[1]</a> <a href="#">[15]</a>

## Safety and Flammability Data

Property	Value	Reference
Flash Point	82 °C (179.6 °F) - Closed Cup	<a href="#">[10]</a> <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[16]</a>
Autoignition Temperature	255 °C (491 °F)	<a href="#">[7]</a> <a href="#">[14]</a>
Explosive Limits in Air	0.7 - 5.7 % by volume	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[14]</a>

## Experimental Protocols for Property Determination

Detailed and standardized methodologies are essential for the accurate and reproducible determination of the physical properties of chemical substances. The following sections outline the experimental protocols for measuring key properties of n-decyl alcohol.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common laboratory method for determining the boiling point is the micro boiling point method.

#### Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Clamp and stand

#### Procedure:

- A small volume (a few milliliters) of n-decyl alcohol is placed into the small test tube.
- A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.

- The test tube is attached to a thermometer, ensuring the bulb of the thermometer is level with the liquid.
- The assembly is heated gently in an oil bath or heating block.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the liquid is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[10\]](#)

## Determination of Density (ASTM D4052)

Density is a fundamental physical property and can be accurately measured using a digital density meter, following a standard test method such as ASTM D4052.[\[1\]](#)[\[5\]](#)[\[8\]](#)[\[17\]](#)

### Apparatus:

- Digital density meter with an oscillating U-tube
- Syringe or autosampler for sample injection
- Thermostatically controlled bath

### Procedure:

- The digital density meter is calibrated using two reference standards of known density, typically dry air and deionized water.
- The sample cell (U-tube) is cleaned and dried thoroughly.
- A small volume of n-decyl alcohol is introduced into the sample cell, ensuring there are no air bubbles.[\[1\]](#)
- The sample is allowed to equilibrate to the desired temperature, controlled by the thermostatic bath.

- The instrument measures the oscillation period of the U-tube containing the sample.
- The density is calculated by the instrument based on the oscillation period and the calibration data.[\[15\]](#)

## Determination of Viscosity

The viscosity of a liquid, its resistance to flow, can be determined using a viscometer, such as an Ostwald viscometer.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Apparatus:

- Ostwald viscometer
- Constant temperature water bath
- Stopwatch
- Pipette

Procedure:

- The Ostwald viscometer is cleaned and dried.
- A known volume of n-decyl alcohol is introduced into the larger bulb of the viscometer.
- The viscometer is placed in a constant temperature water bath until the sample reaches thermal equilibrium.
- The liquid is drawn up through the capillary into the smaller bulb using suction.
- The suction is removed, and the time taken for the liquid to flow between two marked points on the capillary is measured using a stopwatch.
- The procedure is repeated with a reference liquid of known viscosity (e.g., water) at the same temperature.
- The viscosity of n-decyl alcohol is calculated using the following equation:

$$\eta_1 = (\rho_1 * t_1) / (\rho_2 * t_2) * \eta_2$$

where  $\eta$  is the viscosity,  $\rho$  is the density,  $t$  is the flow time, and the subscripts 1 and 2 refer to n-decyl alcohol and the reference liquid, respectively.

## Determination of Flash Point (Pensky-Martens Closed Cup - ASTM D93)

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. The Pensky-Martens closed-cup method is a standard procedure for this determination.[\[7\]](#)[\[9\]](#)[\[12\]](#)[\[16\]](#)[\[22\]](#)

Apparatus:

- Pensky-Martens closed-cup tester
- Heating source
- Stirrer
- Ignition source (e.g., a small flame or electric igniter)

Procedure:

- The test cup is filled with n-decyl alcohol to the specified level.
- The lid is placed on the cup, and the apparatus is assembled.
- The sample is heated at a slow, constant rate while being stirred.
- At regular temperature intervals, the stirring is stopped, and the ignition source is introduced into the vapor space above the liquid.
- The flash point is the lowest temperature at which a flash is observed.[\[12\]](#)

## Chemical Properties and Reactions of n-Decyl Alcohol

n-Decyl alcohol, as a primary alcohol, undergoes typical reactions of this functional group, including oxidation, esterification, and dehydration. It is reactive with strong oxidizing agents, acid anhydrides, and acid chlorides.[\[7\]](#)

## Oxidation

Primary alcohols can be oxidized to aldehydes and further to carboxylic acids. The product of the oxidation of n-decyl alcohol depends on the oxidizing agent and the reaction conditions.

- **Partial Oxidation to Decanal:** Using a mild oxidizing agent such as pyridinium chlorochromate (PCC) in dichloromethane ( $\text{CH}_2\text{Cl}_2$ ), n-decyl alcohol can be selectively oxidized to decanal.
- **Complete Oxidation to Decanoic Acid:** Strong oxidizing agents like potassium permanganate ( $\text{KMnO}_4$ ) or Jones reagent ( $\text{CrO}_3$  in sulfuric acid and acetone) will oxidize n-decyl alcohol to decanoic acid.[\[20\]](#) To ensure complete oxidation, the alcohol is typically heated under reflux with an excess of the oxidizing agent.[\[14\]](#)[\[23\]](#)

Experimental Protocol for Oxidation to Decanoic Acid:

- In a round-bottom flask equipped with a reflux condenser, place n-decyl alcohol.
- Slowly add an excess of the oxidizing agent (e.g., a solution of potassium dichromate in sulfuric acid) to the flask.
- Heat the mixture to reflux for a specified period to ensure the reaction goes to completion.
- After cooling, the reaction mixture is worked up to isolate the decanoic acid. This may involve distillation or extraction.[\[14\]](#)

## Esterification (Fischer Esterification)

n-Decyl alcohol reacts with carboxylic acids in the presence of an acid catalyst (commonly sulfuric acid) to form esters. This reversible reaction is known as Fischer esterification.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#) To drive the equilibrium towards the product, an excess of either the alcohol or the carboxylic acid is used, or the water formed is removed.

Experimental Protocol for Fischer Esterification:

- In a round-bottom flask, combine n-decyl alcohol and a carboxylic acid (e.g., acetic acid).
- Add a catalytic amount of a strong acid, such as concentrated sulfuric acid.[\[24\]](#)
- Heat the mixture under reflux for several hours.
- After the reaction is complete, the mixture is cooled, and the ester is isolated, typically by extraction and then purified by distillation.

## Dehydration

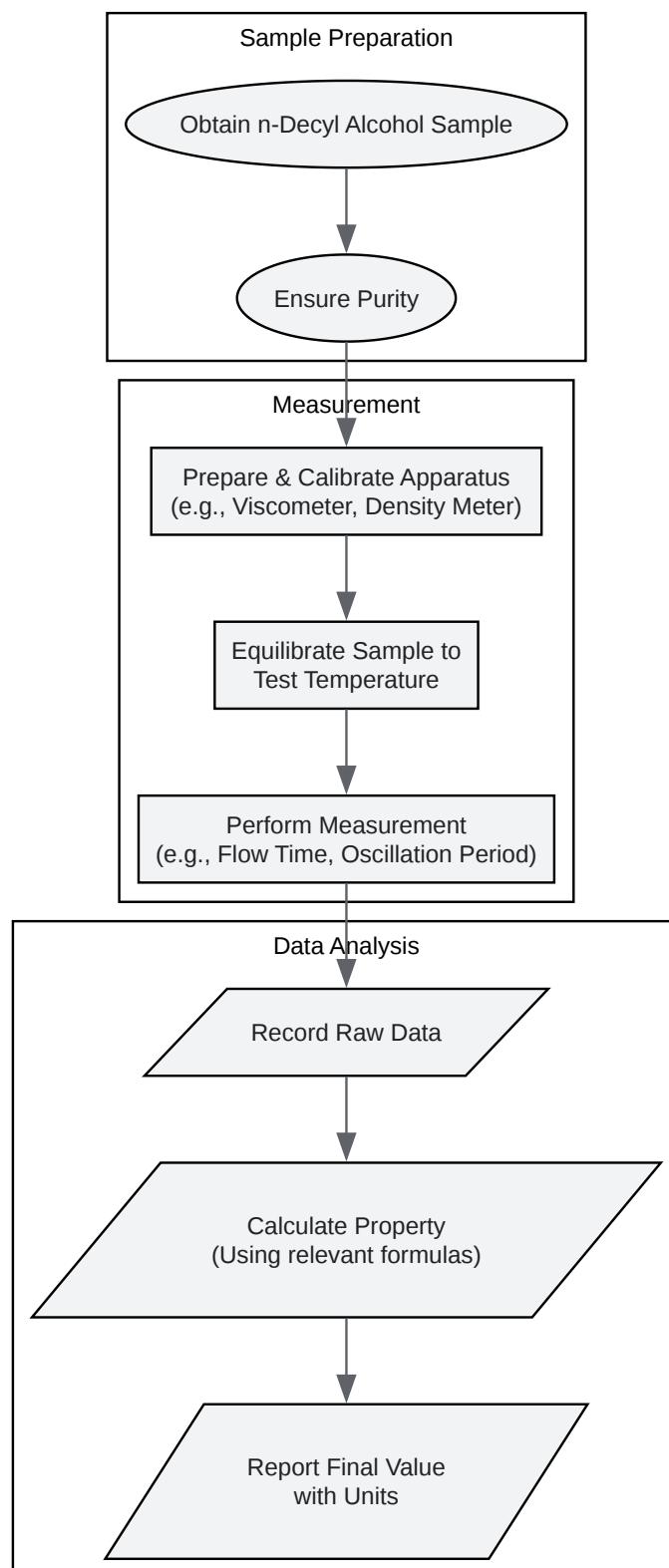
The acid-catalyzed dehydration of n-decyl alcohol results in the formation of 1-decene, an alkene.[\[18\]](#) This elimination reaction is typically carried out by heating the alcohol with a strong acid like sulfuric acid or phosphoric acid.[\[13\]](#)[\[29\]](#)

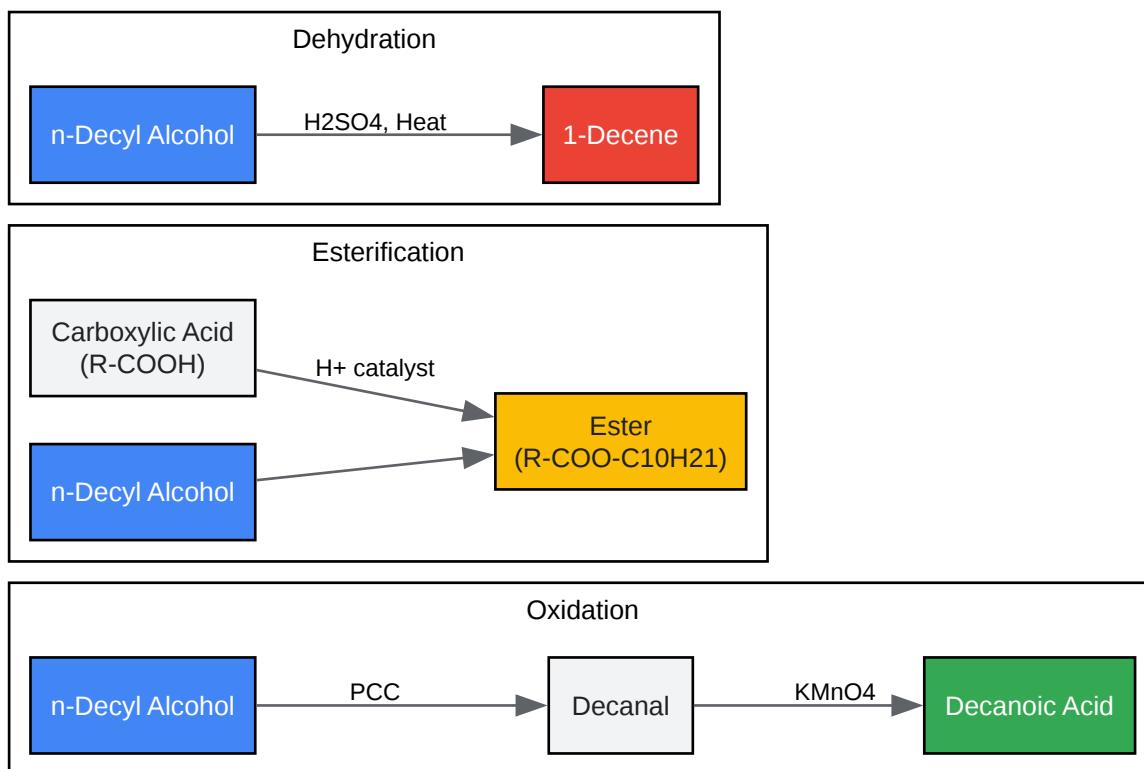
Experimental Protocol for Dehydration:

- Place n-decyl alcohol in a distillation flask.
- Add a strong acid catalyst, such as concentrated sulfuric acid or phosphoric acid.
- Heat the mixture. The lower-boiling alkene (1-decene) will distill out of the reaction mixture as it is formed, which helps to drive the reaction to completion.[\[29\]](#)[\[30\]](#)[\[31\]](#)
- The collected distillate is then washed and purified.

## Visualizations

### Experimental Workflow for Property Determination





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